

Safety and Handling of Adenine-13C5,15N5: A Technical Guide

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Compound of Interest

Compound Name: Adenine-13C5,15N5

Cat. No.: B12363940

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and experimental application of **Adenine-13C5,15N5**, an isotopically labeled purine nucleobase. Given that a specific Safety Data Sheet (SDS) for the dually labeled **Adenine-13C5,15N5** is not readily available, this document compiles and extrapolates information from the SDS of unlabeled adenine and its singly labeled isotopic forms. The stable isotopic labels (^{13}C and ^{15}N) are non-radioactive and do not significantly alter the chemical properties or toxicity of the adenine molecule. Therefore, the safety precautions are predicated on the known characteristics of adenine.

Hazard Identification and Safety Precautions

Adenine is classified as toxic if swallowed.[1][2][3][4][5] It is crucial to handle this compound with care in a laboratory setting.

Summary of Key Safety Information:

Hazard Statement	Precautionary Measures
H301: Toxic if swallowed	P264: Wash hands and any exposed skin thoroughly after handling.
P270: Do not eat, drink or smoke when using this product.	
P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	
General Handling	Avoid dust formation. Use in a well-ventilated area.
Eye Contact	May cause eye irritation.
P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Personal Protective Equipment (PPE):

Equipment	Recommendation
Gloves	Impervious gloves (e.g., nitrile) should be worn at all times.
Eye Protection	Safety glasses or goggles are mandatory.
Lab Coat	A standard laboratory coat should be worn to protect skin and clothing.
Respiratory Protection	If dust formation is likely, a NIOSH-approved respirator is recommended.

First Aid Measures

In the event of exposure, follow these first aid guidelines:

Exposure Route	First Aid Procedure
Ingestion	Rinse mouth. Immediately call a poison control center or seek medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing and rinse the affected area with plenty of water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical advice if irritation persists.

Storage and Stability

Proper storage is essential to maintain the integrity of **Adenine-13C5,15N5**.

Condition	Recommendation
Temperature	Store in a cool, dry place. For long-term storage, refrigeration at +2°C to +8°C is recommended. Some suppliers suggest storage at -20°C for the powdered form.
Container	Keep the container tightly closed to prevent moisture absorption.
Light	Protect from light.
Solution Stability	Once in solution, it is recommended to store at -20°C for up to one month or at -80°C for up to six months to minimize degradation.

Experimental Protocols and Handling

Adenine-13C5,15N5 is primarily used as a tracer in metabolic studies and as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR) and Mass

Spectrometry (MS).

Reconstitution of Lyophilized Powder

This protocol outlines the steps for preparing a stock solution from the powdered form.

- **Equilibration:** Before opening, allow the vial of **Adenine-13C5,15N5** to equilibrate to room temperature to prevent condensation of moisture.
- **Solvent Selection:** Choose a suitable solvent based on the experimental requirements. Dimethyl sulfoxide (DMSO) and aqueous buffers are commonly used.
- **Dissolution:**
 - Add the appropriate volume of solvent to the vial to achieve the desired stock concentration.
 - Vortex gently to mix. If the compound does not dissolve readily, brief sonication or warming may be necessary. For aqueous solutions, ensure the pH is appropriate for dissolution.
- **Storage:** Store the stock solution as recommended in the "Storage and Stability" section.

Preparation of Calibration Standards for Mass Spectrometry

This protocol describes the preparation of a set of calibration standards for quantitative analysis.

- **Prepare Stock Solution:** Reconstitute the **Adenine-13C5,15N5** to a known concentration (e.g., 1 mg/mL) in a suitable solvent.
- **Serial Dilutions:** Perform serial dilutions of the stock solution to create a series of working standards with concentrations that span the expected range of the analyte in the samples.
- **Matrix Matching:** Whenever possible, prepare the calibration standards in a matrix that is identical to the sample matrix (e.g., blank plasma, cell lysate) to account for matrix effects.

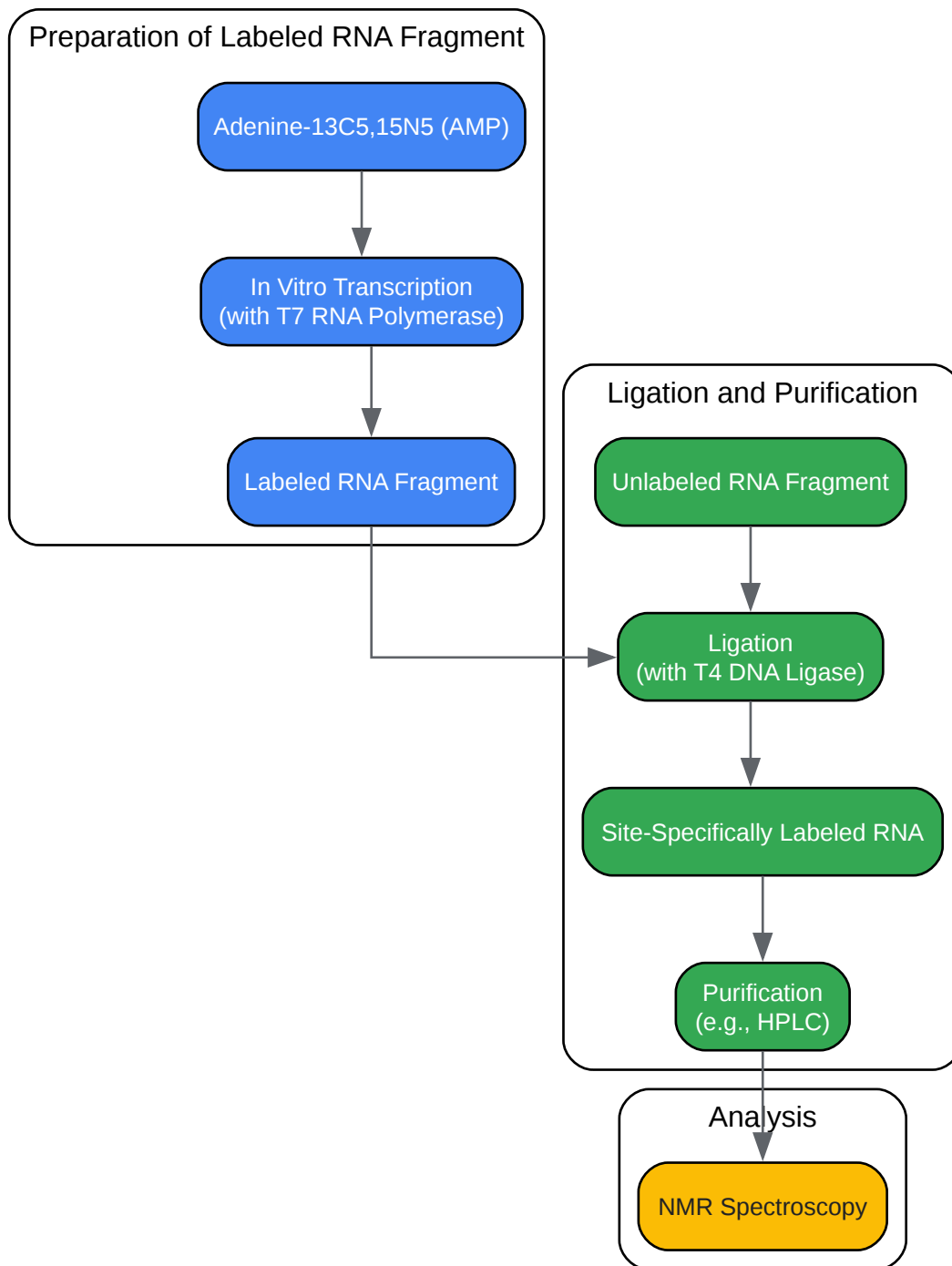
- Spiking: Add a known volume of each working standard to the blank matrix to create the final calibration standards.
- Analysis: Analyze the calibration standards alongside the unknown samples to construct a calibration curve.

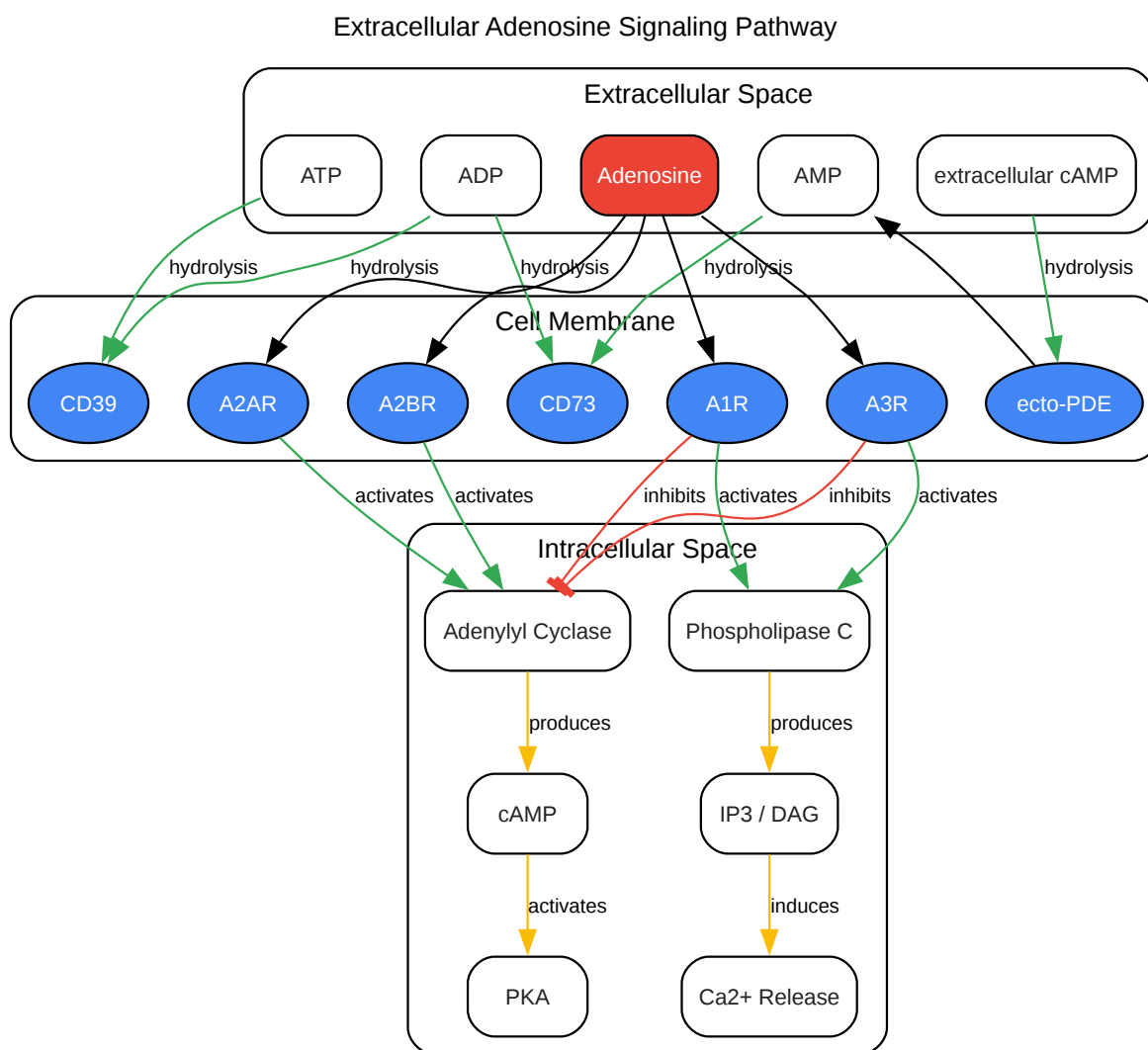
Visualization of Workflows and Pathways

Experimental Workflow: Enzymatic Incorporation of Labeled Adenine into RNA

The following diagram illustrates a typical workflow for incorporating **Adenine-13C5,15N5** into an RNA molecule for structural and dynamic studies using NMR.

Workflow for Enzymatic Incorporation of Labeled Adenine into RNA





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